

Golotimod stability in different storage conditions

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Compound Focus: Golotimod

CAS No.: 229305-39-9

Cat. No.: S548752

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Golotimod Handling and Storage Guide

Here is a summary of the key quantitative data for **Golotimod** from the available Safety Data Sheets (SDS) to facilitate easy comparison and reference.

Property	Specification	Source / SDS
CAS Number	229305-39-9	AbMole [1], DC Chemicals [2], MedChemExpress [3]
Molecular Formula	C ₁₆ H ₁₉ N ₃ O ₅	AbMole [1], DC Chemicals [2], MedChemExpress [3]
Molecular Weight	333.34 g/mol	AbMole [1], DC Chemicals [2], MedChemExpress [3]
Recommended Storage (Powder)	-20°C, protected from light, in a dry and sealed container	AbMole [1], DC Chemicals [2]
Recommended Storage (Solution)	-80°C (in solvent)	DC Chemicals [2]

Property	Specification	Source / SDS
Appearance	Solid; White to off-white	AbMole [1], MedChemExpress [3]
Water Solubility	125 mg/mL (374.99 mM); may require ultrasonication	MedChemExpress [3]
Purity	98.04% (MedChemExpress batch)	MedChemExpress [3]

Hazards and Safety

There is a **critical discrepancy** in the hazard classification of **Golotimod** between the two available SDS, which you must be aware of:

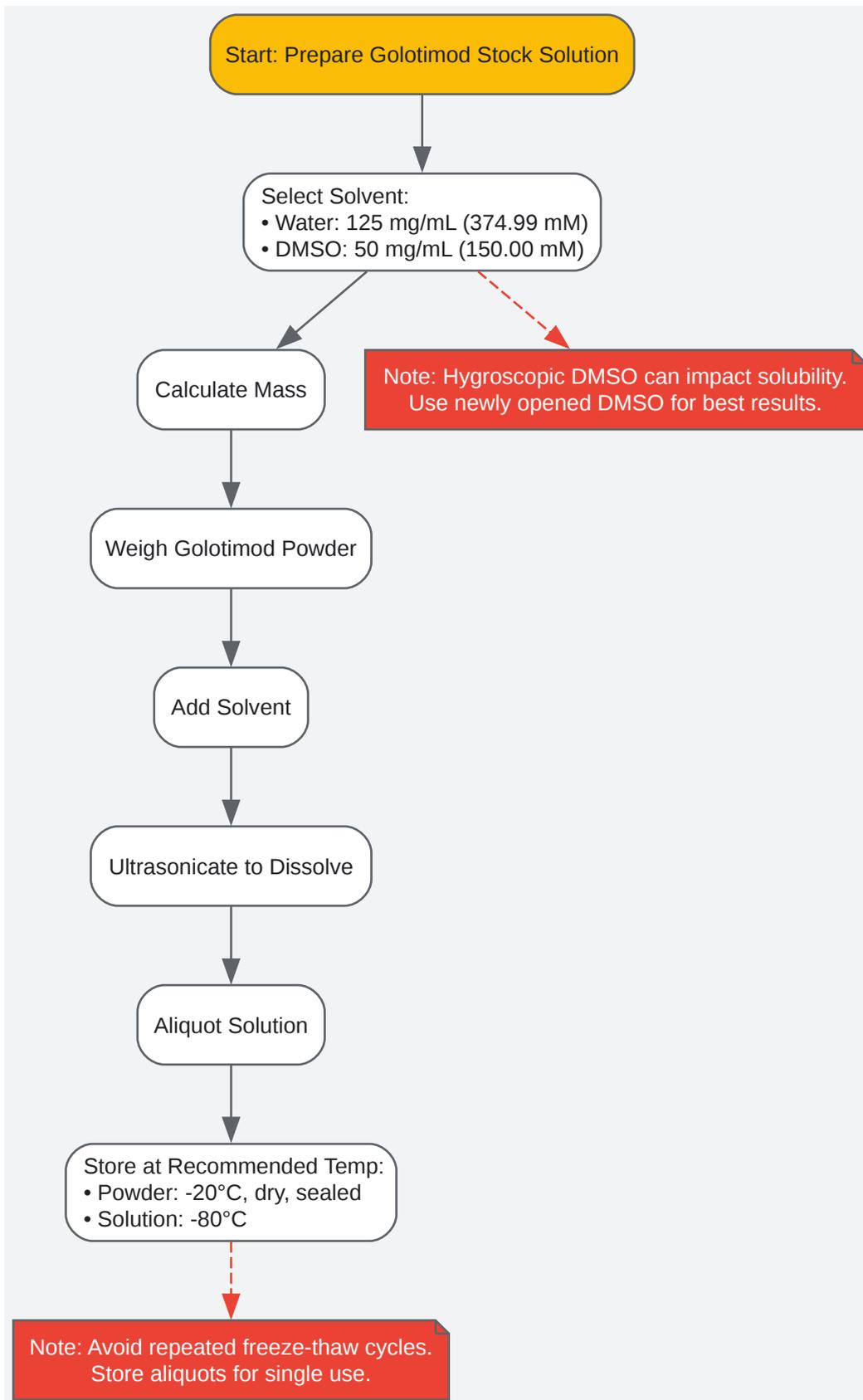
- **AbMole SDS:** Classifies **Golotimod** as "Not a hazardous substance or mixture" [1].
- **DC Chemicals SDS:** Classifies **Golotimod** as "Harmful if swallowed" (H302) and "Very toxic to aquatic life with long lasting effects" (H410) [2].

Recommendation: In a research setting, you should adopt the more conservative safety profile. Handle **Golotimod** with care, using appropriate personal protective equipment (PPE) including gloves, safety goggles, and a lab coat. Avoid generating dust and prevent any release into the environment [2].

Experimental Protocols and Troubleshooting

Golotimod Solution Preparation

The following workflow outlines the key steps for preparing a **Golotimod** stock solution, highlighting critical points to ensure stability.



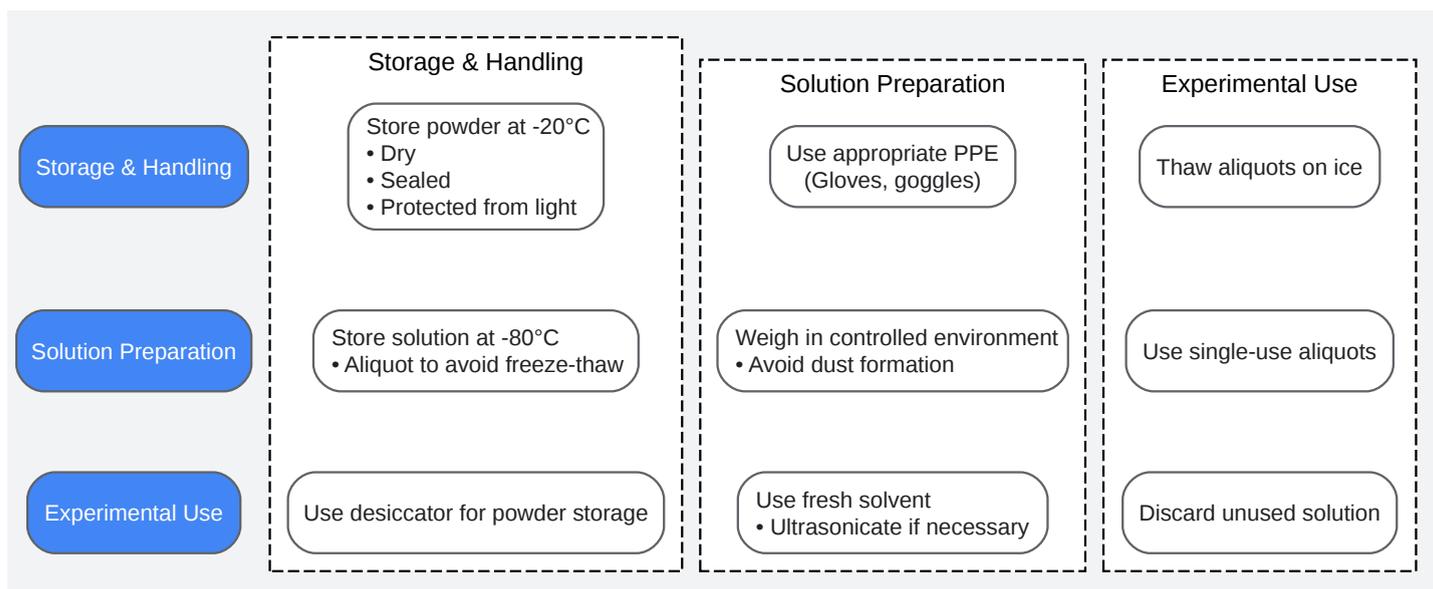
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Critical Steps:

- **Solvent Choice:** If using DMSO, note that it is hygroscopic. Absorbed water can affect the compound's concentration and stability over time. Always use a freshly opened bottle for preparing stock solutions [3].
- **Aliquoting:** This is crucial to minimize the number of freeze-thaw cycles, which can degrade the compound and reduce its efficacy. Prepare single-use aliquots whenever possible [3].
- **Storage:** Adhere strictly to the recommended storage temperatures. For the powder, ensure the container is tightly sealed and protected from light and moisture to maintain long-term stability [1] [2].

Stability and Handling Considerations

The following diagram integrates **Golotimod**'s handling into a broader stability-focused workflow, from storage to application in cell-based assays.



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Frequently Asked Questions (FAQs)

Q1: What is the specific biological target of Golotimod? **Golotimod** is identified as an inhibitor of **STAT3 signaling** [3]. STAT3 (Signal Transducer and Activator of Transcription 3) is a protein that regulates genes involved in cell survival, proliferation, and immune response, and its constitutive activation is linked to tumor development [4].

Q2: My Golotimod solution appears cloudy after thawing. What should I do? Do not use the solution if it appears cloudy or contains precipitate. This indicates possible degradation or crystallization. Gently warm the vial to room temperature and briefly ultrasonicate. If the solution does not become clear, discard it and prepare a fresh aliquot. This underscores the importance of proper storage and avoiding repeated freeze-thaw cycles.

Q3: Are there any known incompatibilities for Golotimod? Yes. **Golotimod** is incompatible with **strong acids, strong alkalis, and strong oxidizing or reducing agents** [1] [2]. Ensure that all equipment and solvents used are chemically compatible.

Q4: How should I dispose of Golotimod waste? Dispose of **Golotimod** and contaminated waste in accordance with all applicable local, state, and federal regulations [1] [2]. Given its potential toxicity to aquatic life [2], avoid release into drains or the environment.

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References

1. Material Safety Data Sheet of Golotimod | AbMole BioScience [abmole.com]
2. Golotimod (SCV-07)|229305-39-9|MSDS [dcchemicals.com]
3. Golotimod (SCV 07) | Antibacterial Peptide [medchemexpress.com]
4. Human STAT3 Protein, His Tag (MALS & SPR verified) [de.acrobiosystems.com]

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